

Application Note and Protocol: Vegfr-IN-5 In Vitro Kinase Assay

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Compound of Interest

Compound Name: Vegfr-IN-5

Cat. No.: B15581729

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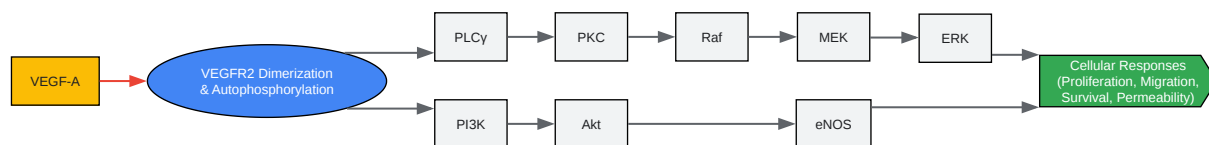
Audience: Researchers, scientists, and drug development professionals.

Introduction

Vascular Endothelial Growth Factor Receptors (VEGFRs) are a family of receptor tyrosine kinases that play a crucial role in angiogenesis and lymphangiogenesis. The VEGF signaling pathway is a critical target in the development of therapeutics for diseases characterized by aberrant blood vessel formation, such as cancer and age-related macular degeneration. **Vegfr-IN-5** is a novel small molecule inhibitor designed to target the kinase activity of VEGFRs. This document provides a detailed protocol for determining the in vitro potency of **Vegfr-IN-5** against VEGFR2, the primary mediator of VEGF-driven angiogenesis.

VEGFR Signaling Pathway

Upon binding of VEGF-A, VEGFR2 dimerizes and undergoes autophosphorylation of specific tyrosine residues in its intracellular domain. This activation initiates a cascade of downstream signaling pathways, including the PLC γ -PKC-MAPK and PI3K-Akt pathways, which ultimately lead to endothelial cell proliferation, migration, survival, and permeability.



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Caption: VEGFR2 signaling cascade upon VEGF-A binding.

Data Presentation: Inhibitory Activity of Vegfr-IN-5

The inhibitory potential of **Vegfr-IN-5** and other known VEGFR inhibitors was assessed against VEGFR2 kinase activity. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

Compound	Target	IC ₅₀ (nM)
Vegfr-IN-5	VEGFR2	8.5
Sorafenib	VEGFR2	53.65
Axitinib	VEGFR2	0.2
Sunitinib	VEGFR2	9.0

Experimental Protocol: In Vitro VEGFR2 Kinase Assay (Luminescence-Based)

This protocol describes a luminescence-based kinase assay to measure the amount of ATP remaining in solution following a kinase reaction. A decrease in luminescence indicates higher kinase activity.

Materials and Reagents

- Recombinant human VEGFR2 kinase (catalytic domain)

- Poly(Glu, Tyr) 4:1 peptide substrate
- **Vegfr-IN-5** (and other test inhibitors)
- ATP, 10 mM stock solution
- Kinase Assay Buffer (5X): 250 mM HEPES, pH 7.5, 100 mM MgCl₂, 5 mM EGTA, 0.5% Triton X-100
- Dithiothreitol (DTT), 1 M stock solution
- Kinase-Glo® Max Luminescence Kinase Assay Reagent
- White, opaque 96-well plates
- Microplate reader capable of measuring luminescence

Assay Workflow

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